

An In-depth Technical Guide to the Solubility of 5-Undecanol

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Compound of Interest

Compound Name: 5-Undecanol

Cat. No.: B1582354

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-Undecanol** in various solvents. The information is intended to support research, development, and formulation activities where **5-Undecanol** is utilized. This document compiles available quantitative data, outlines detailed experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Core Concepts in the Solubility of 5-Undecanol

5-Undecanol (C₁₁H₂₄O) is a secondary alcohol characterized by a hydroxyl (-OH) group located on the fifth carbon of an eleven-carbon aliphatic chain. This structure dictates its solubility behavior based on the "like dissolves like" principle. The long alkyl chain imparts a significant nonpolar, hydrophobic character to the molecule, while the hydroxyl group provides a site for polar interactions and hydrogen bonding. Consequently, the overall solubility of **5-Undecanol** in a given solvent is a balance between these hydrophobic and hydrophilic characteristics.

Quantitative Solubility Data

Precise quantitative solubility data for **5-Undecanol** in a wide range of organic solvents is limited in publicly available literature. However, based on its chemical structure and the established principles of alcohol solubility, a qualitative assessment can be made for several

common solvents. The known quantitative solubility in water provides a key reference point for its hydrophobic nature.

Solvent	Solvent Type	Temperature (°C)	Solubility
Water	Polar Protic	25	49.73 mg/L (estimated)[1]
Ethanol	Polar Protic	Not Specified	Miscible (inferred)
Methanol	Polar Protic	Not Specified	Miscible (inferred)
Acetone	Polar Aprotic	Not Specified	Miscible (inferred)
Toluene	Nonpolar	Not Specified	Miscible (inferred)
60% Ethanol (in water)	Polar Protic	Not Specified	Soluble[2]
Diethyl Ether	Polar Aprotic	Not Specified	Soluble (inferred from 1-Undecanol)[3][4]

Note on Inferred Miscibility: Based on the principle that alcohols with shorter to medium-length carbon chains are miscible with many common organic solvents, it is highly probable that **5-Undecanol** is miscible with ethanol, methanol, acetone, and toluene. The presence of the hydroxyl group allows for favorable interactions with polar solvents, while the significant alkyl chain promotes solubility in nonpolar environments like toluene. However, experimental verification is recommended for applications requiring precise solubility data.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility values of **5-Undecanol** in specific solvents, the Shake-Flask method is a reliable and widely used technique. This method allows for the determination of the thermodynamic solubility of a compound at equilibrium.

The Shake-Flask Method

Objective: To determine the saturation solubility of **5-Undecanol** in a given solvent at a controlled temperature.

Materials:

- **5-Undecanol**
- Solvent of interest
- Vials with screw caps
- Thermostatic shaker or incubator
- Analytical balance
- Pipettes and syringes
- Syringe filters (if necessary for clarification)
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector, GC-FID)

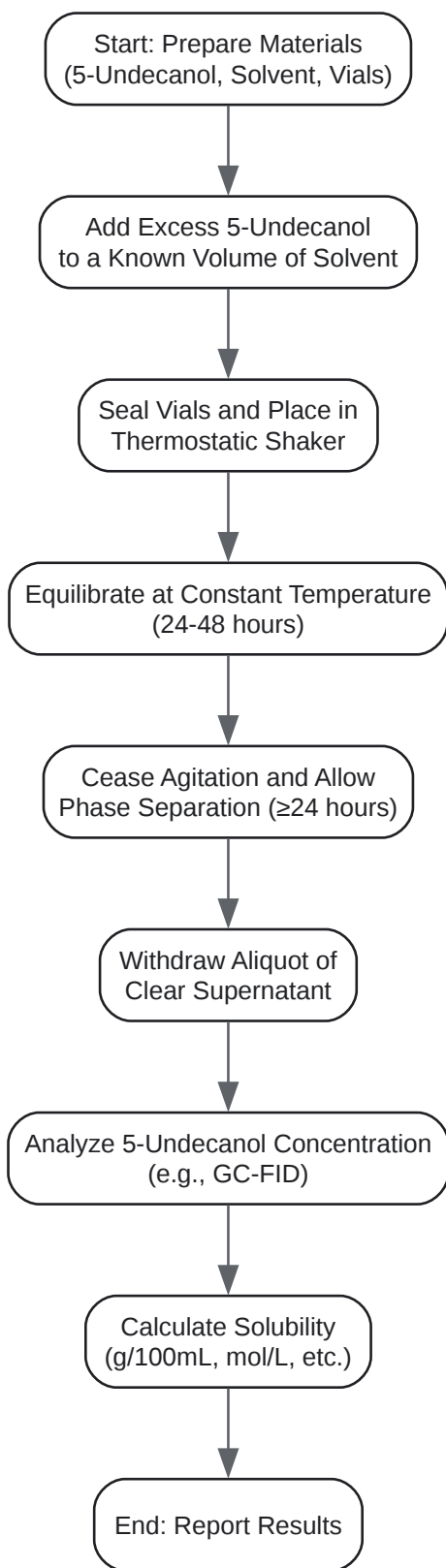
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **5-Undecanol** to a known volume or mass of the solvent in a sealed vial. The presence of a visible excess of the solute is crucial to ensure that the solution reaches saturation.
- **Equilibration:** Place the sealed vials in a thermostatic shaker set to the desired temperature. Agitate the mixtures for a prolonged period (typically 24 to 48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- **Phase Separation:** After the equilibration period, cease agitation and allow the vials to rest in the temperature-controlled environment for a sufficient time (e.g., at least 24 hours) to allow for the complete separation of the undissolved **5-Undecanol** from the saturated solution.
- **Sample Withdrawal:** Carefully withdraw a known volume of the clear, saturated supernatant using a pipette or syringe. If necessary, use a syringe filter to remove any suspended micro-droplets of the undissolved alcohol.

- **Quantification:** Analyze the concentration of **5-Undecanol** in the withdrawn sample using a suitable and validated analytical method, such as GC-FID. A calibration curve prepared with standard solutions of **5-Undecanol** in the same solvent is required for accurate quantification.
- **Calculation:** The solubility is calculated from the determined concentration and is typically expressed in units such as grams per 100 mL (g/100 mL), molarity (mol/L), or as a mole fraction.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the Shake-Flask method for determining the solubility of **5-Undecanol**.



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